

Essential Guide to the Safe Disposal of 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile

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Compound of Interest

Compound Name: 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile

Cat. No.: B1278812

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile**, a nitrile-containing aromatic compound. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Understanding the Compound: Physicochemical Data

A thorough understanding of the compound's properties is the first step in safe handling and disposal. Below is a summary of available data for **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile** and related compounds, which informs the recommended disposal protocols.

Property	2-(3-Hydroxy-4-methoxyphenyl)acetonitrile	(3-Methoxyphenyl)acetonitrile	(4-Methoxyphenyl)acetonitrile	General Nitrile Compounds
Molecular Formula	C ₉ H ₉ NO ₂ [1]	C ₉ H ₉ NO	C ₉ H ₉ NO	Varies
Molecular Weight	163.17 g/mol [1]	147.18 g/mol	147.18 g/mol	Varies
Physical State	Solid [1]	Liquid	Solid	Varies
Hazards	Assumed to be harmful if swallowed, in contact with skin, or if inhaled, and may cause serious eye irritation based on similar compounds.	Toxic if swallowed, causes skin and serious eye irritation, may cause respiratory irritation. [2] [3]	Harmful if swallowed.	Can release hydrogen cyanide upon decomposition or reaction with acids.
Purity	Typically >95% [1]	>95%	>95%	Varies

Disposal Decision Workflow

The following diagram outlines the critical decision-making process for the proper disposal of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile** waste. This workflow ensures that all safety and regulatory aspects are considered.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
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